

fluphenazine specificity testing excipient interference

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Compound Focus: Fluphenazine

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Analytical Methods for Fluphenazine Measurement

The table below summarizes two high-performance liquid chromatography (HPLC) methods with coulometric detection identified in the search results, which are relevant for assessing specificity and sensitivity.

Method Feature	HPLC with Coulometric Detection (Plasma) [1]	HPLC with Coulometric Detection (Plasma) [2]
Analyte	Fluphenazine	Fluphenazine and Fluphenazine Decanoate
Sample Volume	1 mL plasma	Information not specified in excerpt
Sample Preparation	Simple one-step extraction	Information not specified in excerpt
Key Specificity Feature	No interference from known metabolites; distinct retention times	Simultaneous measurement of parent drug and prodrug
Limit of Detection	10 pg/mL	Information not specified in excerpt

Method Feature	HPLC with Coulometric Detection (Plasma) [1]	HPLC with Coulometric Detection (Plasma) [2]
Quantification Range	25 to 1,000 pg/mL	Information not specified in excerpt
Linearity	Linear (overall CV <5%)	Information not specified in excerpt

Detailed Experimental Protocols

Here is a more detailed look at the experimental protocols for the methods described above, which provide a template for designing specificity tests.

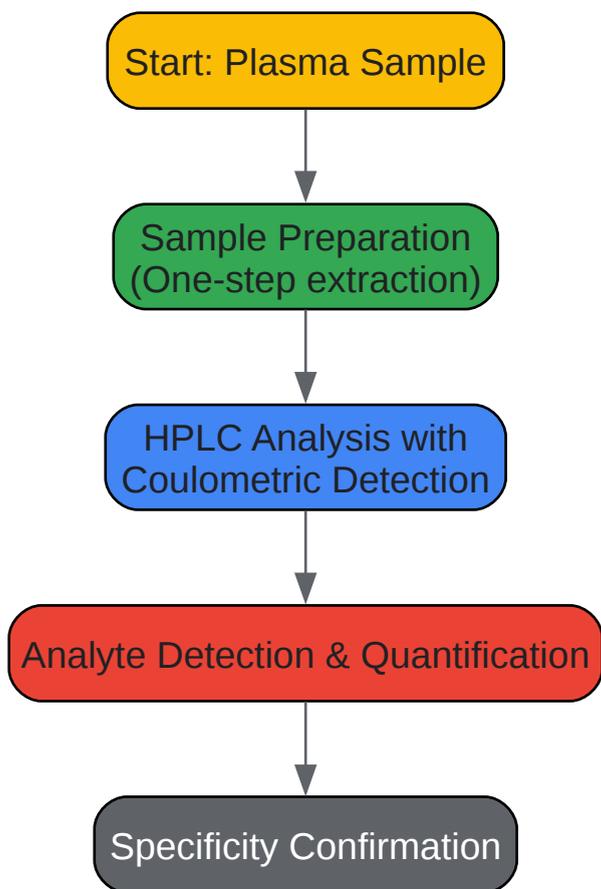
1. Ultrasensitive Measurement of Fluphenazine in Plasma [1]

- **Sample Preparation:** A straightforward, **one-step extraction technique** is used to isolate **fluphenazine** from a 1 mL plasma sample.
- **Chromatography and Detection:** The extracted sample is analyzed using **High-Performance Liquid Chromatography (HPLC)** coupled with **coulometric detection**.
- **Specificity and Validation:** The method demonstrates a clear lack of interference from known **fluphenazine** metabolites, as they elute at retention times distinct from the parent drug. The standard curve was linear from 25 to 1000 pg/mL, with a coefficient of variation (CV) of less than 5%, indicating high precision. This method was sensitive enough to track plasma concentrations for two days after a single 10 mg oral dose.

2. Simultaneous Measurement of Fluphenazine and its Prodrug [2]

- **Methodology:** This study also employs **HPLC with coulometric detection**.
- **Key Advancement:** Its primary advantage for specificity testing is its capability for the **simultaneous measurement** of both the active drug (**fluphenazine**) and its prodrug, **fluphenazine** decanoate, from a single plasma sample. This is crucial for distinguishing the analyte from the formulation's primary component in long-acting injectables.

The sample preparation and analysis workflow for these methods can be summarized as follows:



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Research Recommendations

To obtain the specific data you need on excipient interference, I suggest the following approaches:

- **Refine Literature Search:** Search for "**forced degradation studies**" or "**method validation**" for **fluphenazine** in specific dosage forms (e.g., "**fluphenazine** decanoate injection"). This can yield data on how the drug behaves in the presence of its formulation excipients under stress conditions.
- **Investigate Novel Formulations:** Recent research into novel delivery systems, such as **microneedle arrays**, discusses the compatibility of **fluphenazine** with various polymeric excipients, which may offer indirect evidence of specificity challenges [3].
- **Consult Pharmacopoeias:** Standards like the United States Pharmacopeia (USP) often contain monographs for established drugs, which include validated compendial methods. These methods are required to demonstrate specificity in the presence of excipients and degradation products.

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References

1. An ultrasensitive method for the measurement of ... [pubmed.ncbi.nlm.nih.gov]
2. Sensitive method for the simultaneous measurement of ... [sciencedirect.com]
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